

# Commercial suppliers and availability of Monooctyl phthalate-d4

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## Compound of Interest

Compound Name: Monoctyl phthalate-d4

Cat. No.: B15557701

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## Monoctyl Phthalate-d4: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of **Monoctyl phthalate-d4**, including its commercial availability, key technical data, and detailed experimental protocols for its application as an internal standard in analytical testing.

## Commercial Availability and Suppliers

**Monoctyl phthalate-d4** is readily available from several reputable chemical suppliers that specialize in analytical standards and isotopically labeled compounds. The primary use of this compound is as an internal standard for the quantitative analysis of monoctyl phthalate in various matrices using techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Below is a summary of key suppliers and their offerings.

Supplier	Website	Available Quantities	Purity
LGC Standards	--INVALID-LINK--	5 mg, 50 mg	>95% (HPLC)
MedChemExpress	--INVALID-LINK--	1 mg	Not specified
Pharmaffiliates	--INVALID-LINK--	Inquire for details	High purity
Santa Cruz Biotechnology	--INVALID-LINK--	Inquire for details	Not specified
CDN Isotopes	--INVALID-LINK--	0.1 g, 0.25 g	98%
Biomall	--INVALID-LINK--	5 mg	Not specified
CP Lab Safety	--INVALID-LINK--	5 mg	Not specified
Simson Pharma Limited	--INVALID-LINK--	Inquire for details	High quality with CoA

## Technical Data

**Monooctyl phthalate-d4** is a deuterated analog of monooctyl phthalate, with four deuterium atoms incorporated into the benzene ring. This isotopic labeling makes it an ideal internal standard, as it co-elutes with the unlabeled analyte but is distinguishable by its higher mass in a mass spectrometer.

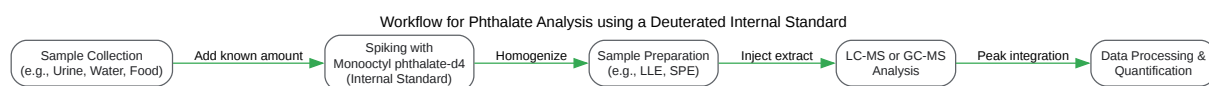
Property	Value
Chemical Name	Monooctyl phthalate-d4
Synonyms	Mono-n-octyl phthalate-d4, Phthalic Acid Monooctyl Ester-d4
CAS Number	1398065-74-1[1][2][3][4][5][6]
Molecular Formula	C <sub>16</sub> H <sub>18</sub> D <sub>4</sub> O <sub>4</sub> [2][4][5][6]
Molecular Weight	282.37 g/mol [2][3][4][5][6]
Isotopic Purity	Typically ≥98 atom % D
Storage Temperature	+4°C or -20°C, depending on the supplier[2][7]
Physical Form	Typically supplied as a neat solid or in solution

## Experimental Protocols: Use as an Internal Standard

The primary application of **Monooctyl phthalate-d4** is as an internal standard in isotope dilution mass spectrometry (IDMS) for the accurate quantification of monooctyl phthalate. The general workflow involves adding a known amount of the deuterated standard to a sample, followed by extraction, chromatographic separation, and mass spectrometric detection.

## General Workflow for Phthalate Analysis using a Deuterated Internal Standard

The following diagram illustrates the typical workflow for the analysis of phthalates in a sample matrix using a deuterated internal standard like **Monooctyl phthalate-d4**.



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Caption: General workflow for quantitative analysis using an internal standard.

## Detailed Experimental Methodology (Example for LC-MS/MS)

This protocol is a generalized procedure for the analysis of monoethyl phthalate in a liquid sample (e.g., beverage) using **Monoethyl phthalate-d4** as an internal standard.

### 1. Materials and Reagents:

- **Monoethyl phthalate-d4** (Internal Standard)
- Monoethyl phthalate (Analytical Standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (or other suitable mobile phase modifier)
- Sample vials
- Volumetric flasks and pipettes
- Solid-phase extraction (SPE) cartridges (if required for sample cleanup)

### 2. Preparation of Standard Solutions:

- **Internal Standard Stock Solution (ISSS):** Accurately weigh a known amount of **Monoethyl phthalate-d4** and dissolve it in methanol to prepare a stock solution of a specific concentration (e.g., 100 µg/mL).
- **Calibration Standard Stock Solution:** Prepare a stock solution of unlabeled monoethyl phthalate in methanol (e.g., 100 µg/mL).
- **Working Standard Solutions:** Prepare a series of calibration standards by diluting the calibration standard stock solution with a suitable solvent (e.g., methanol/water). Each

calibration standard should be spiked with a constant, known concentration of the internal standard from the ISSS.

### 3. Sample Preparation:

- Accurately measure a known volume or weight of the sample.
- Spike the sample with a known amount of the **Monooctyl phthalate-d4** internal standard solution.
- Liquid-Liquid Extraction (LLE):
  - Add an appropriate organic solvent (e.g., hexane, dichloromethane).
  - Vortex or shake vigorously to ensure thorough mixing.
  - Centrifuge to separate the layers.
  - Collect the organic layer.
  - Evaporate the solvent under a gentle stream of nitrogen and reconstitute the residue in a known volume of the initial mobile phase.
- Solid-Phase Extraction (SPE):
  - Condition the SPE cartridge with an appropriate solvent.
  - Load the spiked sample onto the cartridge.
  - Wash the cartridge to remove interferences.
  - Elute the analyte and internal standard with a suitable elution solvent.
  - Evaporate the eluate and reconstitute as described for LLE.

### 4. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:

- Column: A suitable C18 reversed-phase column.
- Mobile Phase: A gradient of water and acetonitrile (both often containing a small amount of formic acid, e.g., 0.1%). The gradient should be optimized to achieve good separation of the analyte from matrix components.
- Flow Rate: A typical flow rate for a standard analytical column is 0.2-0.5 mL/min.
- Injection Volume: 5-20  $\mu$ L.
- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electrospray ionization (ESI), typically in negative mode for phthalate monoesters.
  - Detection Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
  - MRM Transitions:
    - Monoethyl phthalate: Determine the precursor ion (e.g.,  $[M-H]^-$ ) and a suitable product ion.
    - **Monoethyl phthalate-d4**: Determine the corresponding precursor and product ions, which will be 4 mass units higher than the unlabeled compound.

#### 5. Quantification:

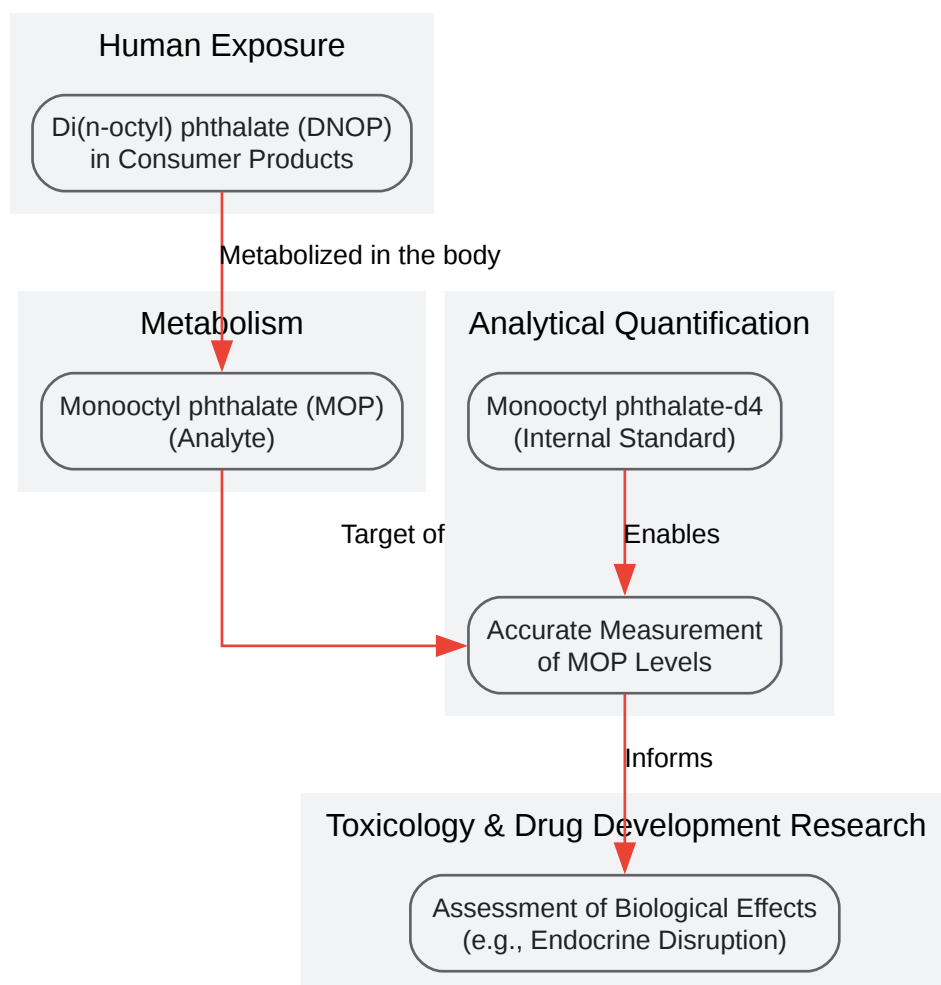
- A calibration curve is constructed by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte in the calibration standards.
- The concentration of monoethyl phthalate in the unknown sample is then determined from this calibration curve using the measured peak area ratio of the analyte and the internal standard in the sample.

## Signaling Pathways and Logical Relationships

While **Monooctyl phthalate-d4** itself is not involved in biological signaling pathways, its unlabeled counterpart, monooctyl phthalate, is a metabolite of the plasticizer di(n-octyl) phthalate (DNOP). Phthalates are known endocrine-disrupting chemicals, and their metabolites can interfere with various biological processes. The use of **Monooctyl phthalate-d4** is crucial for accurately measuring the levels of monooctyl phthalate in biological samples to assess exposure and potential health risks.

The logical relationship in its application is that of an analytical tool to enable precise quantification, which in turn allows for the investigation of the biological effects of the parent compound.

#### Role of Monooctyl Phthalate-d4 in Exposure Assessment



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Caption: Role of **Monooctyl phthalate-d4** in research.

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